

# Safe handling and storage protocols for 2,5-Dimethylhexane

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## Compound of Interest

Compound Name: 2,5-Dimethylhexane

Cat. No.: B165582

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## Technical Support Center: 2,5-Dimethylhexane

This technical support center provides essential information for the safe handling and storage of **2,5-Dimethylhexane**. Please consult this guide before use.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-Dimethylhexane**?

A1: **2,5-Dimethylhexane** is a flammable liquid and vapor. It can cause skin, eye, and respiratory tract irritation. A significant hazard is that it may be fatal if swallowed and enters the airways (aspiration hazard).[1] Vapors may also cause drowsiness and dizziness.[1]

Q2: What personal protective equipment (PPE) is required when handling **2,5-Dimethylhexane**?

A2: To ensure safety, it is imperative to use appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[2] Work should be conducted in a well-ventilated area, preferably under a fume hood, to minimize inhalation exposure.[2]

Q3: What are the proper storage conditions for **2,5-Dimethylhexane**?

A3: Store **2,5-Dimethylhexane** in a cool, dry, well-ventilated area away from sources of ignition.[2] Keep containers tightly closed to prevent the release of vapors.[2][3] It should be

stored in a designated flammables area.

Q4: What materials are incompatible with **2,5-Dimethylhexane**?

A4: **2,5-Dimethylhexane** is incompatible with strong oxidizing agents.[4]

Q5: What should I do in case of a spill?

A5: In the event of a spill, immediately remove all sources of ignition. Ventilate the area and use a spark-proof tool for cleanup. Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable container for disposal.

## Troubleshooting Guide

Problem: I am experiencing dizziness while working with **2,5-Dimethylhexane**.

Solution: Vapors of **2,5-Dimethylhexane** can cause drowsiness and dizziness.[1] Immediately move to an area with fresh air. If you do not feel better promptly, seek medical attention. Ensure you are working in a well-ventilated area, and consider using a fume hood to minimize vapor inhalation.[2]

Problem: My skin has come into contact with **2,5-Dimethylhexane**.

Solution: **2,5-Dimethylhexane** can cause skin irritation.[1][5] Immediately flush the affected skin with plenty of water for at least 15 minutes. Remove any contaminated clothing. If irritation persists, seek medical advice.[3][5]

Problem: I accidentally splashed **2,5-Dimethylhexane** in my eyes.

Solution: Immediately flush your eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. It is crucial to seek medical attention following eye contact.

Problem: What are the first aid procedures for ingestion?

Solution: Do NOT induce vomiting.[1] If swallowed, immediately call a poison center or doctor. [1] Due to the aspiration hazard, which can be fatal, it is critical to seek immediate medical attention.[1]

## Quantitative Data

Property	Value	Source
Boiling Point	108 - 110 °C	
Melting Point	-91 °C	
Flash Point	26 °C (78.8 °F)	
Specific Gravity	0.690 g/cm <sup>3</sup>	
Vapor Pressure	30.3 mm Hg @ 25 °C	

## Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **2,5-Dimethylhexane**.

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